

Safeguarding Your Research: A Comprehensive Guide to Handling Rutaevin 7-Acetate

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Compound of Interest

Compound Name: *Rutaevin 7-acetate*

Cat. No.: *B3029322*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the handling and disposal of **Rutaevin 7-acetate**, a limonoid with potential applications in cancer research.[1] By adhering to these procedural steps, you can minimize risks and ensure the integrity of your experiments.

Hazard Identification and Personal Protective Equipment (PPE)

Rutaevin 7-acetate is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[2] Therefore, strict adherence to safety protocols is mandatory. The following personal protective equipment is required to prevent exposure.

Table 1: Personal Protective Equipment (PPE) for Handling **Rutaevin 7-acetate**

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Goggles	Safety goggles with side-shields.[2]	Protects eyes from splashes and airborne particles.
Hand Protection	Protective Gloves	Chemical-resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact with the substance.[2]
Body Protection	Impervious Clothing	Laboratory coat or chemical-resistant suit.	Protects skin and personal clothing from contamination.[2]
Respiratory Protection	Suitable Respirator	A NIOSH-approved respirator should be used when engineering controls are insufficient.	Prevents inhalation of dust or aerosols, especially when handling the powder form.[2]

Operational Plan for Safe Handling

Follow these step-by-step instructions to ensure the safe handling of **Rutaevin 7-acetate** throughout your experimental workflow.

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.[2]
 - Ensure that a safety shower and an eye wash station are readily accessible.[2]
 - Before handling, wash hands thoroughly.
- Handling the Compound:
 - Avoid direct contact with skin, eyes, and clothing.[2]
 - Do not eat, drink, or smoke in the designated handling area.[2]

- When weighing or transferring the powder, do so carefully to minimize dust formation.
- Storage:
 - Store **Rutaevin 7-acetate** in a tightly sealed container.[\[2\]](#)
 - Keep the container in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[\[2\]](#)
 - Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[\[2\]](#)

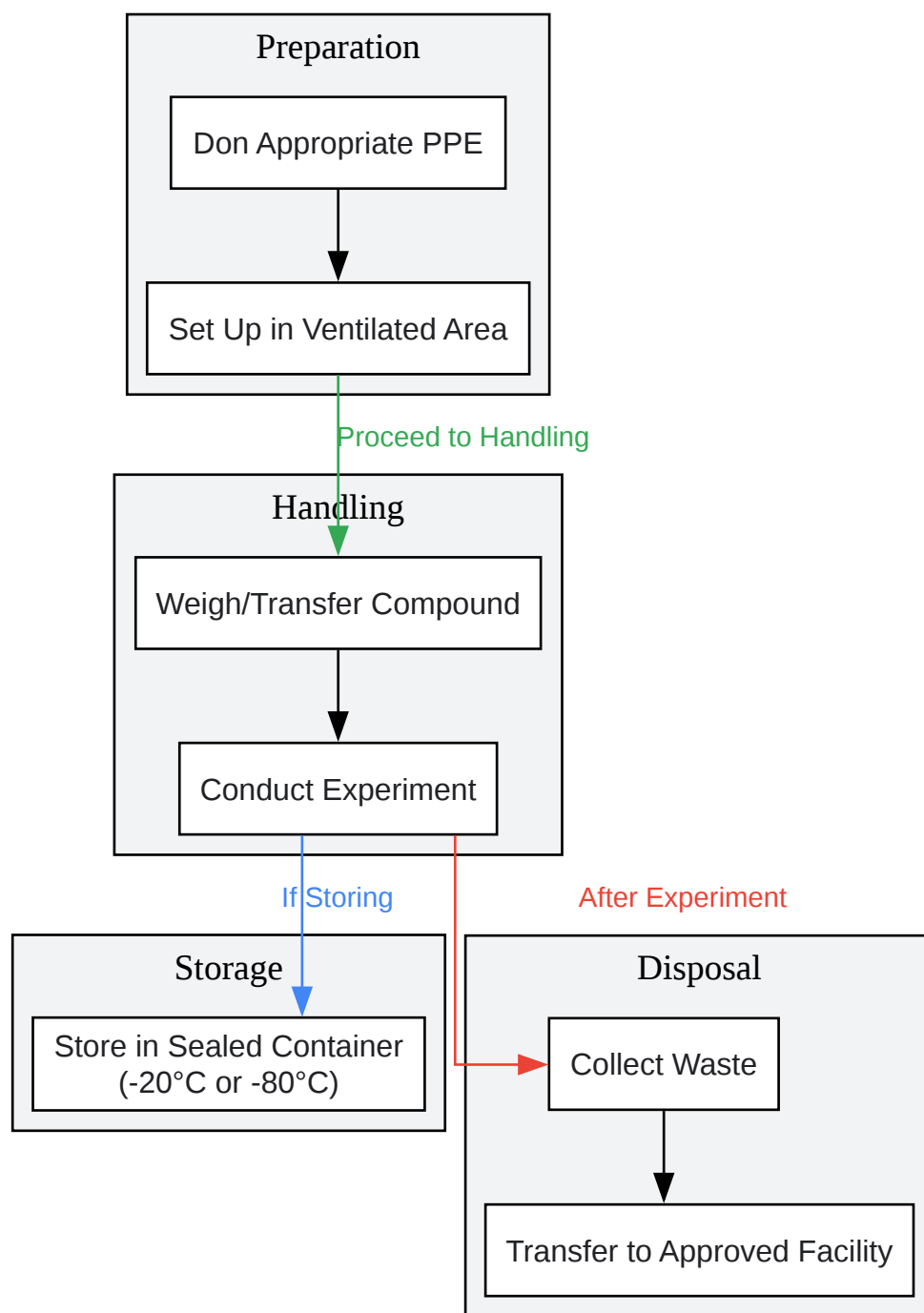
Disposal Plan

Proper disposal of **Rutaevin 7-acetate** and its containers is crucial to prevent environmental contamination.

- Waste Collection:
 - Collect any spillage and contaminated materials (e.g., gloves, wipes) in a designated, labeled hazardous waste container.[\[2\]](#)
 - Avoid releasing the substance into the environment, including drains, water courses, or the soil.[\[2\]](#)
- Disposal Procedure:
 - Dispose of the contents and the container at an approved waste disposal plant.[\[2\]](#)
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow for Handling Rutaevin 7-acetate

The following diagram illustrates the logical workflow for the safe handling of **Rutaevin 7-acetate**, from preparation to disposal.



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Caption: Workflow for the safe handling of **Rutaevin 7-acetate**.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Rutaevin 7-acetate** is provided below for quick reference.

Table 2: Physical and Chemical Properties of **Rutaevin 7-acetate**

Property	Value
Molecular Formula	C ₂₈ H ₃₂ O ₁₀
Molecular Weight	528.55 g/mol [2]
CAS Number	62306-81-4[2]
Appearance	Powder
Storage (Powder)	-20°C for 2 years[1]
Storage (in DMSO)	4°C for 2 weeks, -80°C for 6 months[1]

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References

- 1. Rutaevin 7-acetate Datasheet DC Chemicals [dcchemicals.com]
- 2. Rutaevin 7-acetate|62306-81-4|MSDS [dcchemicals.com]
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